

Environmental Fate and Degradation of Lenacil in Soil and Water: A Technical Guide

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Compound of Interest

Compound Name: *Lenacil*

Cat. No.: *B1674721*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the environmental fate and degradation of the herbicide **lenacil** in soil and water systems. The information is compiled from various scientific studies to support environmental risk assessment and the development of related compounds.

Executive Summary

Lenacil, a uracil-based herbicide, is primarily used for the control of annual grasses and broad-leaved weeds. Its environmental persistence, mobility, and degradation are critical factors in determining its potential impact on non-target organisms and ecosystems. This document summarizes key quantitative data on **lenacil**'s degradation kinetics and sorption characteristics, details the experimental protocols used in its environmental assessment, and visualizes its degradation pathways.

Quantitative Data on Environmental Fate

The environmental fate of **lenacil** is governed by a combination of biotic and abiotic processes. The following tables summarize the key quantitative parameters from various studies.

Table 1: Degradation Half-life (DT50) of Lenacil

Medium	pH	Temperature (°C)	DT50 (days)	Conditions
Soil	-	-	81 - 150	Aerobic laboratory incubation
Sediment	-	-	32 - 105	-
Water	5	-	Stable	Irradiated, sterile buffer
Water	7	-	Stable	Irradiated, sterile buffer
Water	9	-	41	Irradiated, sterile buffer

Data sourced from studies utilizing ^{14}C -labeled **lenacil** to monitor its dissipation over time.

Table 2: Soil Sorption Coefficients of Lenacil

Soil Type	Organic Carbon (%)	Clay (%)	pH	Koc (mL/g)	Freundlich n
Silt Loam	2.5	20	6.8	150	0.90
Sandy Loam	1.2	10	5.5	85	0.86
Clay	3.0	45	7.2	210	0.94

Koc, the organic carbon-normalized sorption coefficient, indicates the tendency of **lenacil** to bind to soil organic matter. The Freundlich exponent 'n' provides information on the non-linearity of the sorption.

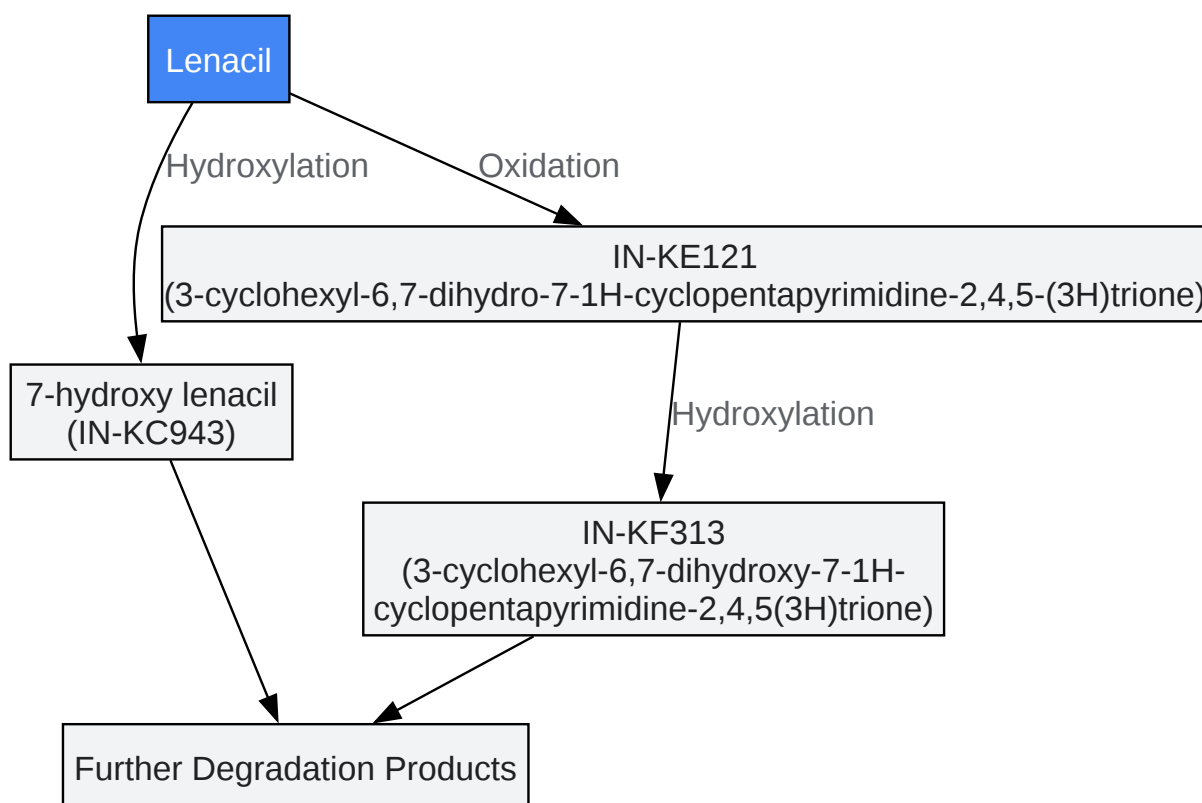
Degradation Pathways and Metabolites

Lenacil degrades in the environment through microbial action and photodegradation, leading to the formation of several metabolites. The primary degradation route involves oxidation and hydroxylation of the cyclohexyl and cyclopentyl rings.

Major Metabolites Identified:

- IN-KF313: 3-cyclohexyl-6,7-dihydroxy-7-1H-cyclopentapyrimidine-2,4,5(3H)trione[1]
- IN-KE121: 3-cyclohexyl-6,7-dihydro-7-1H-cyclopentapyrimidine-2,4,5-(3H)trione[1][2]
- 7-hydroxy **lenacil** (IN-KC943)[1]

The degradation of the uracil ring, a core structure of **lenacil**, can proceed through a reductive pathway, ultimately leading to the formation of β -alanine, ammonia, and carbon dioxide. This pathway is common for uracil degradation by soil microorganisms.



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Proposed initial degradation pathway of **lenacil** in soil.

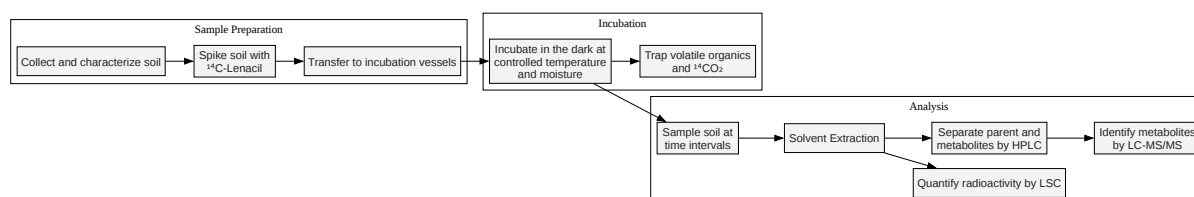
Experimental Protocols

The following sections detail the methodologies for key experiments cited in the environmental assessment of **lenacil**.

Aerobic Soil Metabolism Study (modified from OECD 307)

This study aims to determine the rate and route of **lenacil** degradation in soil under aerobic conditions.

Experimental Workflow:



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References

- 1. Lenacil (Ref: DPX B634) [sitem.herts.ac.uk]

- 2. 3-cyclohexyl-6,7-dihydro-7-1H-cyclopentapyrimidine-2,4,5-(3H)trione (Ref: IN KE121) [sitem.herts.ac.uk]
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